

# Inter-laboratory comparison of Ethyl 3-Methyl-2-butenoate-d6 analysis

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## Compound of Interest

Compound Name: *Ethyl 3-Methyl-2-butenoate-d6*

Cat. No.: *B017977*

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An Inter-laboratory Comparison of **Ethyl 3-Methyl-2-butenoate-d6** Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This guide provides a comparative analysis of a hypothetical inter-laboratory study on the quantification of **Ethyl 3-Methyl-2-butenoate-d6**, a deuterated internal standard commonly used in mass spectrometry-based assays. The objective of this study was to assess the accuracy, precision, and reproducibility of the analytical method across different laboratories. The results presented herein offer insights into the robustness of the analytical protocol and highlight key areas for method harmonization.

## Quantitative Data Summary

Three participating laboratories (Lab A, Lab B, and Lab C) were provided with a standardized sample of **Ethyl 3-Methyl-2-butenoate-d6** at a certified concentration of 50.00 µg/mL. Each laboratory was instructed to perform five replicate measurements using the specified protocol. The performance of each laboratory was evaluated using the Z-score, calculated against the certified reference value.

Parameter	Lab A	Lab B	Lab C
Mean Reported Concentration (µg/mL)	49.85	51.20	50.15
Standard Deviation (SD)	0.45	0.60	0.35
Relative Standard Deviation (RSD)	0.90%	1.17%	0.70%
Accuracy (Relative Error)	-0.30%	+2.40%	+0.30%
Z-Score	-0.33	2.67	0.33

- Z-Score Interpretation: A Z-score between -2 and 2 is generally considered satisfactory. A score between 2 and 3 or -2 and -3 is questionable, while a score outside this range is unsatisfactory. Based on this, Lab A and Lab C demonstrated satisfactory performance, while Lab B's result is questionable, indicating a potential systematic error.

## Experimental Protocol: GC-MS Analysis

The following standardized protocol was provided to all participating laboratories for the quantification of **Ethyl 3-Methyl-2-butenoate-d6**.

### 2.1. Instrumentation

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B MSD (or equivalent)
- GC Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness)

### 2.2. Reagents and Materials

- Sample: **Ethyl 3-Methyl-2-butenoate-d6** (Certified concentration: 50.00 µg/mL in Methanol)
- Solvent: HPLC-grade Methanol

### 2.3. GC-MS Conditions

- Inlet Temperature: 250°C
- Injection Volume: 1  $\mu$ L
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 1 minute
  - Ramp: 10°C/min to 200°C
  - Hold: 2 minutes at 200°C
- Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Monitored Ions (m/z):
  - Quantifier: 135.1
  - Qualifier: 91.1

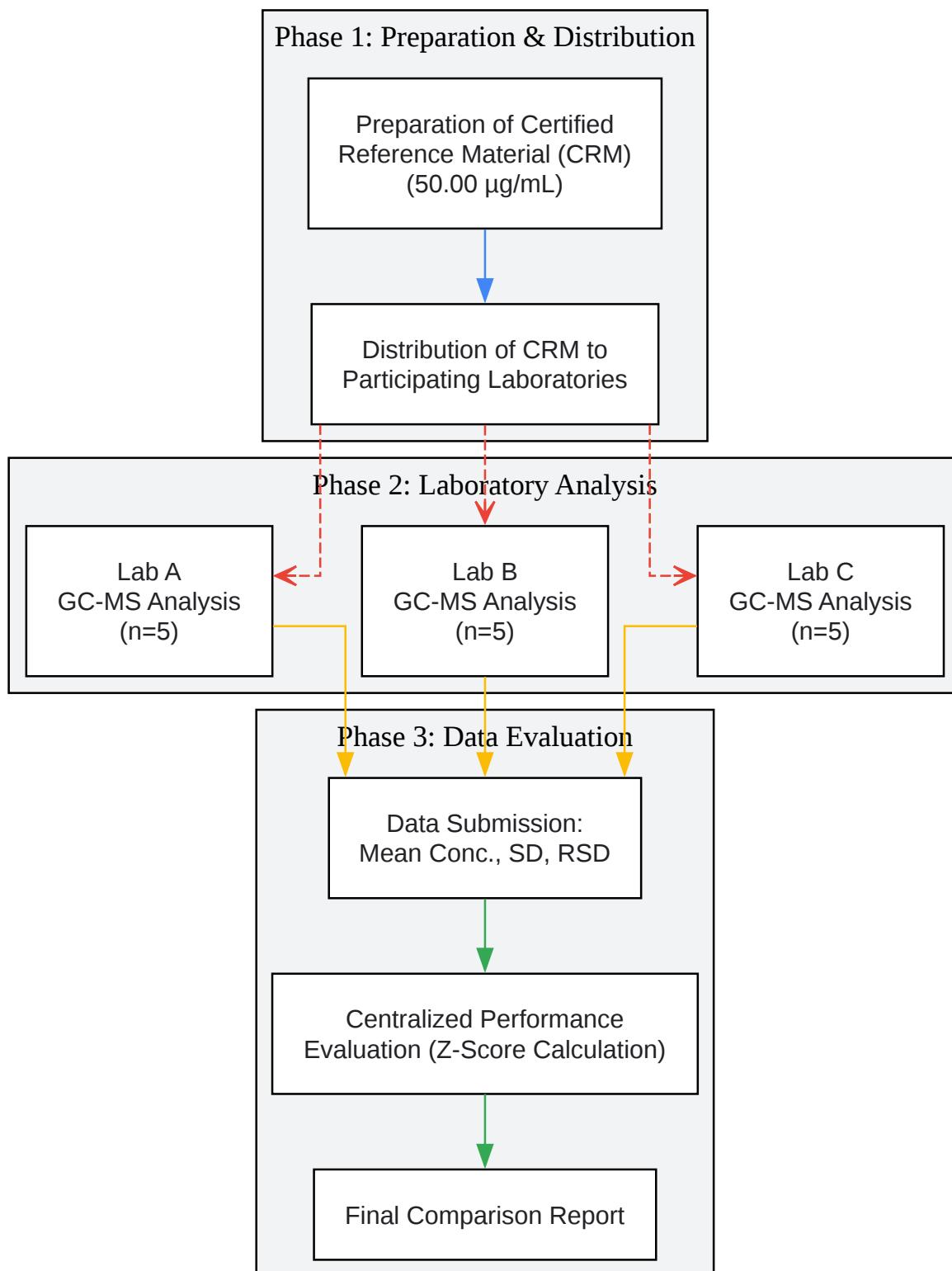
### 2.4. Data Analysis

- Perform five replicate injections of the provided sample.
- Integrate the peak area for the quantifier ion (m/z 135.1).

- Calculate the mean concentration, standard deviation (SD), and relative standard deviation (RSD %) from the five replicates.
- Report the final values for comparison.

## Inter-laboratory Comparison Workflow

The following diagram illustrates the workflow for the inter-laboratory comparison study, from sample distribution to final data analysis and performance evaluation.

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Caption: Workflow of the inter-laboratory comparison study.

This structured approach ensures that all laboratories follow a harmonized protocol, allowing for a direct and objective comparison of their analytical performance. The findings from such studies are crucial for validating analytical methods and ensuring the reliability and comparability of data across different research and development sites.

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